

Reference Spectra Guide: Verification of N-(4-Fluorophenyl)-3-phenyl-propanamide

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Compound of Interest

Compound Name: *N-(4-Fluorophenyl)-3-phenyl-propanamide*

CAS No.: 5298-86-2

Cat. No.: B11952154

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Executive Summary

N-(4-Fluorophenyl)-3-phenyl-propanamide (C₁₅H₁₄FNO, MW: 243.28 g/mol) is a critical amide scaffold, often utilized as an intermediate in the synthesis of TRPV1 antagonists, histone deacetylase (HDAC) inhibitors, and specialized analgesic agents.

This guide provides a definitive structural verification framework. Unlike generic certificates of analysis, this document focuses on comparative spectral performance, distinguishing the target compound from its specific synthetic impurities (hydrocinnamic acid, 4-fluoroaniline) and structural analogs. The protocols below prioritize Nuclear Magnetic Resonance (NMR) as the primary validation tool due to its ability to resolve the unique fluorine-proton coupling patterns that simpler methods (like HPLC-UV) may obscure.

Part 1: Strategic Verification Framework

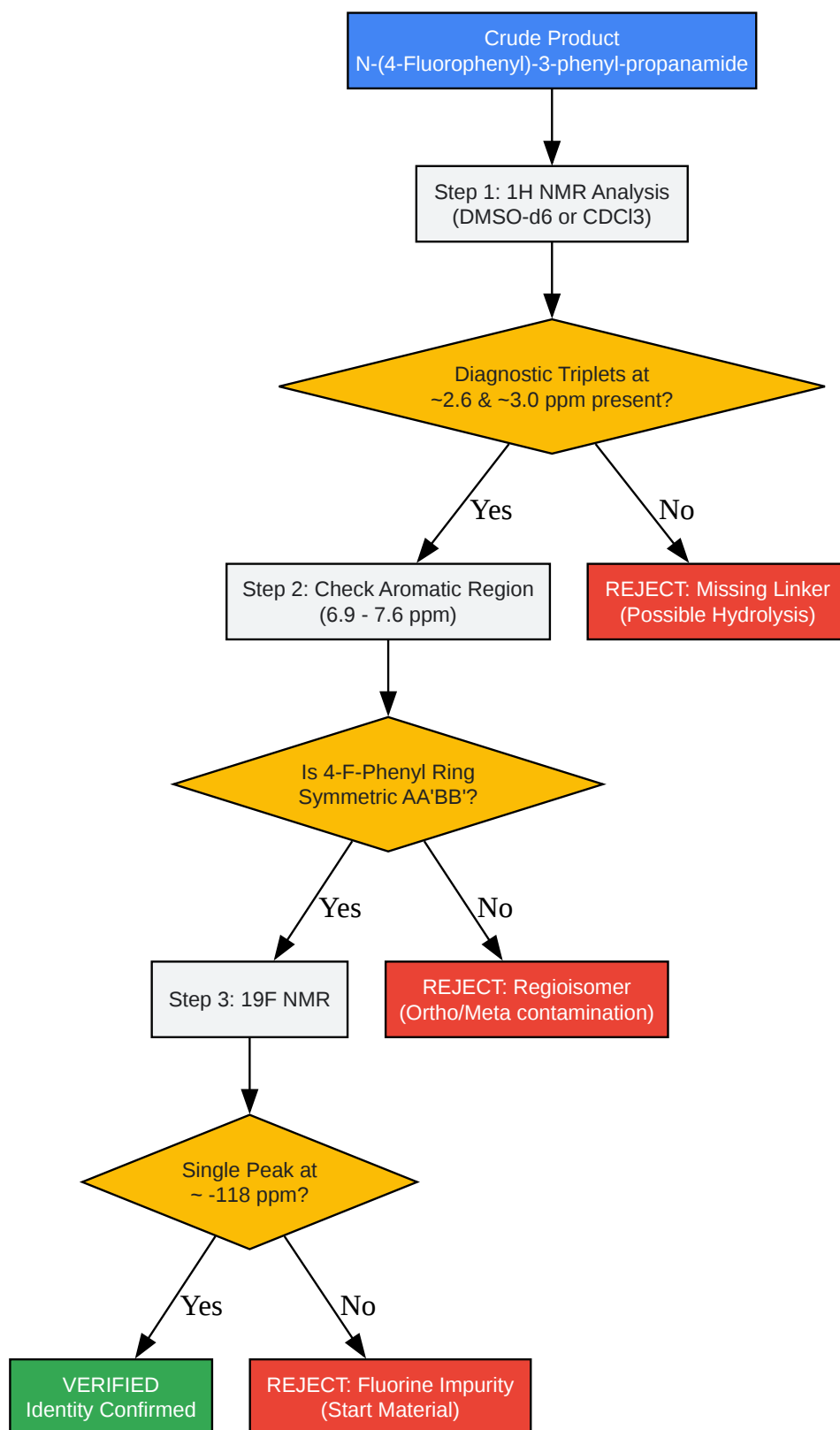
To ensure scientific integrity, verification must follow a multi-modal approach. Relying solely on a single technique (e.g., Mass Spectrometry) is insufficient for distinguishing regioisomers (e.g., ortho- vs. para-fluoro substitution).

The "Triad of Truth" Protocol

- **¹H NMR (Structural Backbone):** Confirms the hydrocinnamoyl linker and the amide connectivity.
- **¹⁹F NMR (High-Specificity Filter):** The most sensitive method for detecting fluorinated regioisomers or starting material carryover.
- **FTIR (Functional Validation):** Rapid confirmation of the amide bond formation and absence of carboxylic acid precursors.

Workflow Diagram

The following decision tree outlines the logical flow for accepting or rejecting a batch based on spectral data.



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Figure 1: Logical verification workflow for **N-(4-Fluorophenyl)-3-phenyl-propanamide**, prioritizing structural connectivity before purity assessment.

Part 2: Comparative Spectral Analysis

Method A: ^1H NMR Spectroscopy (The Gold Standard)

Objective: Verify the integrity of the ethyl linker and the para-substitution of the fluorine ring.

Solvent: CDCl_3 (Chloroform-d) is preferred for resolution; DMSO-d_6 is acceptable if solubility is an issue.

Diagnostic Reference Peaks (Predicted in CDCl_3)

Region	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
Amide	7.10 - 7.40	Broad Singlet	1H	-NH-	Disappears with D ₂ O shake. Confirms amide formation. [1] [2] [3]
Aromatic	7.35 - 7.45	Multiplet	2H	4-F-Ph (H2, H6)	Part of AA'BB' system; coupled to F (J ~5-9 Hz).
Aromatic	7.15 - 7.30	Multiplet	5H	3-Phenyl Ring	Standard monosubstituted benzene pattern.
Aromatic	6.95 - 7.05	Triplet (app.)	2H	4-F-Ph (H3, H5)	Critical: Shows strong ³ J _{H-F} coupling (~8-9 Hz).
Aliphatic	3.05	Triplet (J=7.5Hz)	2H	Ph-CH ₂ -	Benzylic protons.
Aliphatic	2.65	Triplet (J=7.5Hz)	2H	-CH ₂ -CO-	Alpha-carbonyl protons.

Comparative Performance vs. Alternatives:

- Vs. Hydrocinnamic Acid (Precursor): The acid lacks the amide NH signal and the characteristic AA'BB' fluorine ring pattern. The alpha-protons in the acid typically shift slightly upfield (~2.60 ppm) compared to the amide.
- Vs. 4-Fluoroaniline (Precursor): The aniline protons would appear as a broad singlet at ~3.5 ppm (NH₂), which is absent in the product. The aromatic protons in free aniline are significantly shielded (upfield) compared to the amide.

Method B: ¹⁹F NMR (The Specificity Filter)

Objective: Detect trace fluorinated impurities that ¹H NMR might miss due to overlap in the aromatic region.

- Target Shift: ~ -118.0 ppm (singlet or weak multiplet due to H-decoupling).
- Common Impurity: 4-Fluoroaniline usually resonates upfield (approx -125 to -130 ppm).
- Regioisomers:
 - Ortho-isomer: Shifted significantly (approx -110 to -115 ppm).
 - Meta-isomer: Shifted to approx -110 to -113 ppm.

Why this matters: In drug development, regioisomers can have vastly different biological activities. ¹⁹F NMR provides a "digital" Yes/No confirmation of isomeric purity that HPLC-UV often fails to resolve without specialized chiral/fluoro-phenyl columns.

Method C: FTIR (Functional Group Validation)

Objective: Rapid confirmation of the carbonyl environment.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Comparison Note
N-H Stretch	3280 - 3320	Medium/Sharp	Free amine (starting material) shows two bands (sym/asym). Amide shows one.
Amide I (C=O)	1650 - 1660	Strong	Diagnostic. Esters/Acids appear at 1700-1730 cm ⁻¹ (higher energy).
Amide II	1530 - 1550	Medium	N-H bending/C-N stretch combination. Absent in esters.
C-F Stretch	1210 - 1230	Strong	Confirms presence of Fluorine moiety.

Part 3: Experimental Protocols

Protocol 1: Synthesis & Purification for Reference Standard

To generate a valid reference spectrum, the compound must be synthesized with high specificity.

- Reaction: Dissolve 4-fluoroaniline (1.0 eq) and triethylamine (1.2 eq) in anhydrous Dichloromethane (DCM) at 0°C.
- Addition: Dropwise add hydrocinnamoyl chloride (1.05 eq). The slight excess ensures full consumption of the aniline.
- Workup: Stir at RT for 3 hours. Wash with 1M HCl (removes unreacted amine/TEA), then sat. NaHCO₃ (removes acid/chloride), then Brine.
- Recrystallization: Evaporate solvent. Recrystallize the solid from Ethanol/Water or Hexane/Ethyl Acetate to remove trace oligomers.

- Drying: Vacuum dry at 45°C for 6 hours.

Protocol 2: Sample Preparation for NMR Verification

- Mass: Weigh 5-10 mg of the dried solid.
- Solvent: Add 0.6 mL CDCl₃ (99.8% D).
- Filtration: If the solution is cloudy, filter through a glass wool plug (cloudiness indicates inorganic salts from the workup).
- Acquisition:
 - 1H: 16 scans, 1 second relaxation delay.
 - 19F: 32 scans (essential to see small impurity peaks).

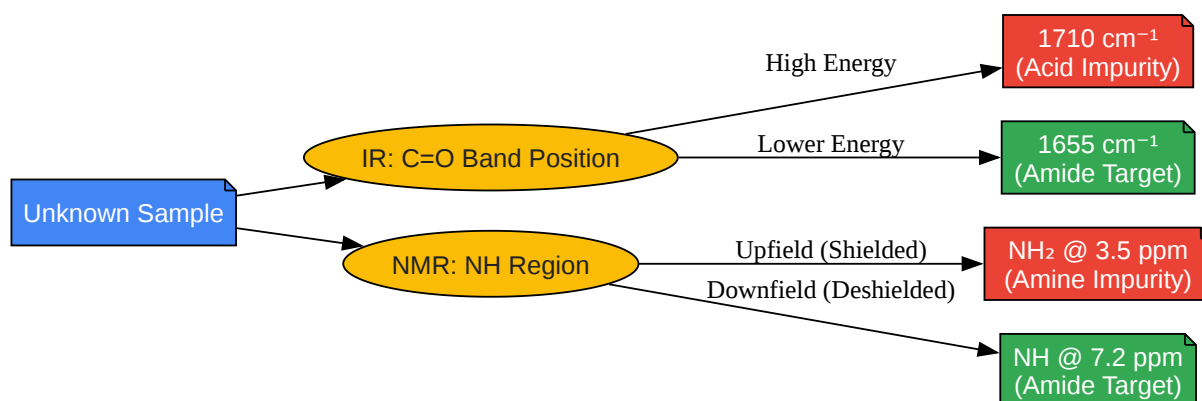
Part 4: Comparative Data Summary

The table below contrasts the Target Product against its two primary "Alternatives" (Impurities).

Feature	Target Product (Amide)	Alternative 1: Hydrocinnamic Acid	Alternative 2: 4-Fluoroaniline
1H NMR: Linker	Two distinct triplets (2.6 & 3.0 ppm)	Two triplets (similar, but acid proton at >10 ppm)	Absent
1H NMR: NH	Broad singlet ~7.2 ppm	Absent (OH broad at >10 ppm)	Broad singlet ~3.5 ppm (NH ₂)
19F NMR	~ -118 ppm	Absent	~ -128 ppm
IR: Carbonyl	1655 cm ⁻¹ (Amide I)	1710 cm ⁻¹ (Carboxylic Acid)	Absent
Solubility	Good in DCM, EtOAc	Good in Base, Polar solvents	Good in Acid, Organic solvents

Impurity Differentiation Logic

The following diagram illustrates the mechanistic logic for distinguishing the target from its precursors using chemical shifts.



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Figure 2: Spectroscopic differentiation of **N-(4-Fluorophenyl)-3-phenyl-propanamide** from common synthetic precursors.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 44424071. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry (2019). Supplementary Information: ¹H NMR spectrum of 3-(4-fluorophenyl)-1-phenylpropan-1-ol. (Used to verify F-phenyl coupling constants). Retrieved from [\[Link\]](#)
- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. (Standard reference for Amide I/II and Fluorine coupling constants).

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Sources

- [1. rose-hulman.edu \[rose-hulman.edu\]](https://rose-hulman.edu)
- [2. N-phenylpropanamide \[stenutz.eu\]](https://stenutz.eu)
- [3. N-\(4-bromophenyl\)-3-phenylpropanamide CAS#: 316146-27-7 \[m.chemicalbook.com\]](https://m.chemicalbook.com)
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